

# What is the chemical structure of bromocresol green?

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## Compound of Interest

Compound Name: *Bromocresol Green*

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## An In-depth Technical Guide to Bromocresol Green

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical properties, structure, synthesis, and key applications of **Bromocresol Green** (BCG), a vital triphenylmethane dye in various scientific domains.

### Core Chemical Identity and Structure

**Bromocresol green** is a member of the sulfonephthalein class of dyes and is widely recognized for its utility as a pH indicator.[1] Its chemical structure is characterized by a central carbon atom bonded to three aromatic rings. Two of these are substituted with bromine atoms, methyl groups, and hydroxyl groups, while the third is part of a sultone ring structure.

The IUPAC name for **bromocresol green** is 2,6-dibromo-4-[3-(3,5-dibromo-4-hydroxy-2-methylphenyl)-1,1-dioxo-2,1λ<sup>6</sup>-benzoxathiol-3-yl]-3-methylphenol.[2][3] The molecule's complexity gives rise to its significant properties, particularly its pH-dependent color change.

### Physicochemical Properties

A summary of the key quantitative data for **bromocresol green** is presented in the table below, facilitating easy reference and comparison.

Property	Value	Reference
Chemical Formula	C <sub>21</sub> H <sub>14</sub> Br <sub>4</sub> O <sub>5</sub> S	[1][4]
Molecular Weight	698.01 g/mol	[1][2][4]
CAS Number	76-60-8	[1][2][4]
Appearance	Beige to yellow-brown powder	[1][4]
Melting Point	225 °C (decomposes)	[4]
pKa	4.7 - 4.9	[1][3][5]
pH Transition Range	3.8 (Yellow) to 5.4 (Blue)	[3][4]
UV-Visible (λ <sub>max</sub> )	423 nm, 444 nm, 617 nm	[4]
Solubility	Soluble in ethanol, diethyl ether, benzene. Sparingly soluble in water.	[3][6]

## Synthesis of Bromocresol Green

The synthesis of **bromocresol green** is typically achieved through the bromination of m-cresolsulfonphthalein (cresol purple). [1][7]

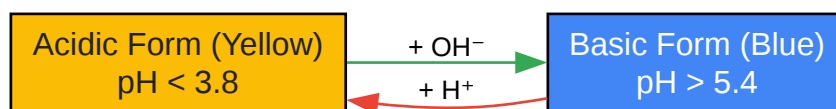
### Experimental Protocol: Synthesis of **Bromocresol Green**

- Dissolution of Reactants:
  - Dissolve 2 kg of m-cresol purple in 2.5 liters of glacial acetic acid.
  - Separately, prepare a solution of 1.5 kg of bromine in 1.25 liters of glacial acetic acid. [7][8]
- Bromination Reaction:
  - Slowly add the bromine-glacial acetic acid solution to the m-cresol purple solution. The temperature of the reaction mixture should be maintained below 80°C. [7][8]
- Reaction Completion and Precipitation:

- After the addition is complete, continue stirring the mixture and maintain the temperature between 80-90°C for 24 hours to ensure the reaction goes to completion.[7][8]
- Isolation and Purification of Crude Product:
  - Cool the reaction mixture to allow for the precipitation of the crude **bromocresol green**.
  - Filter the precipitate and wash it twice with glacial acetic acid.
  - Air-dry or drain the precipitate and then dry it at 50-60°C to obtain the crude product.[7][8]
- Recrystallization:
  - Recrystallize the crude **bromocresol green** from benzene or glacial acetic acid to yield the pure compound, which appears as white crystals with a melting point of 218-219°C.[6][7][8]

## Mechanism of Action as a pH Indicator

The utility of **bromocresol green** as a pH indicator stems from its ability to exist in different tautomeric forms with distinct colors at different pH values. In an aqueous solution, it undergoes ionization. Below a pH of 3.8, it is in its monoanionic form, which appears yellow. As the pH increases above 5.4, it deprotonates further to give the dianionic form, which is blue and stabilized by resonance.[1][3][4] The acid dissociation constant (pKa) for this reaction is approximately 4.8.[1] The two forms have an isosbestic point in their UV-Visible spectrum around 515 nm, indicating a direct interconversion between the two forms.[1][9]



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Caption: pH-dependent equilibrium of **Bromocresol Green**.

## Key Experimental Applications and Protocols

**Bromocresol green** is a versatile dye with numerous applications in research and clinical diagnostics.

#### 5.1. Serum Albumin Determination (BCG Assay)

One of the primary uses of **bromocresol green** is in the colorimetric determination of serum albumin concentration.<sup>[4][9]</sup> At a slightly acidic pH, albumin binds to **bromocresol green**, causing a color change from yellow-green to green-blue.<sup>[3][10]</sup> The intensity of the blue-green color, measured spectrophotometrically at approximately 628 nm, is proportional to the albumin concentration.<sup>[9][11]</sup>

##### Experimental Protocol: Preparation of BCG Indicator Solution for Titration

- Weighing: Accurately weigh 0.1 g of **bromocresol green** powder.
- Dissolving: Transfer the powder to a beaker and add 2.9 ml of 0.02 N sodium hydroxide solution.
- Mixing: Gently warm the mixture on a hot plate and stir until the powder is completely dissolved.
- Dilution: Quantitatively transfer the solution to a 250 ml volumetric flask.
- Final Volume: Add distilled water to the flask to bring the final volume to the 250 ml mark and mix thoroughly.

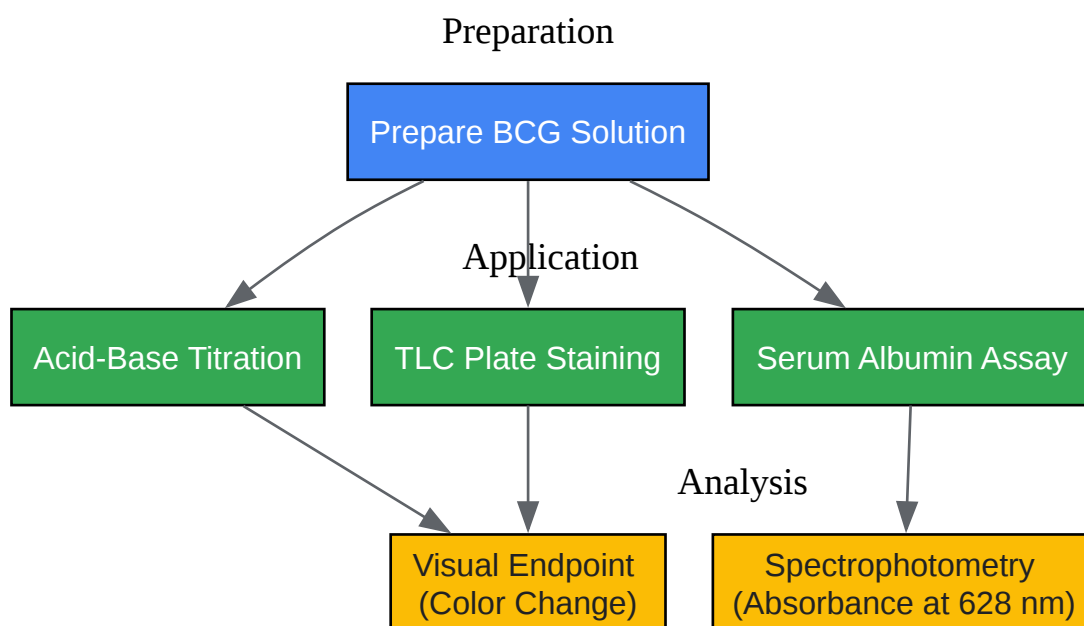
#### 5.2. Thin-Layer Chromatography (TLC)

**Bromocresol green** is used as a visualization agent in TLC for detecting acidic compounds.<sup>[1]</sup><sup>[4][9]</sup> An ethanol solution (0.04 wt%) of **bromocresol green** can be sprayed onto the TLC plate. Acidic compounds with a pKa below 5.0 will appear as yellow spots on a blue background.<sup>[1]</sup>

#### 5.3. DNA Agarose Gel Electrophoresis

In DNA agarose gel electrophoresis, **bromocresol green** serves as a tracking dye.<sup>[3][4][12]</sup> Its migration through the gel allows for the monitoring of the electrophoresis progress.

The workflow for utilizing **Bromocresol Green** in these applications follows a logical progression from solution preparation to data analysis.



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Caption: General workflow for **Bromocresol Green** applications.

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